

A Technical Guide to Commercially Available Zimeldine-d6 for Research Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Zimeldine-d6

Cat. No.: B15616224

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercially available **Zimeldine-d6**, a deuterated analog of the selective serotonin reuptake inhibitor (SSRI) Zimeldine. This document is intended to serve as a resource for researchers, scientists, and drug development professionals utilizing **Zimeldine-d6** in their studies.

Introduction

Zimeldine was one of the first SSRIs to be marketed for the treatment of depression.^[1] Its mechanism of action involves the potent and selective inhibition of serotonin (5-hydroxytryptamine, 5-HT) reuptake from the synaptic cleft.^{[1][2]} Although Zimeldine itself was withdrawn from the market due to rare but serious side effects, its deuterated analog, **Zimeldine-d6**, serves as an invaluable tool in research, particularly as an internal standard for bioanalytical studies.^[1] The substitution of six hydrogen atoms with deuterium results in a mass shift that allows for its differentiation from the unlabeled parent compound in mass spectrometry-based assays, without significantly altering its chemical properties.

Commercial Availability of Zimeldine-d6

Zimeldine-d6 is available from several chemical suppliers that specialize in reference standards and isotopically labeled compounds. The following table summarizes the key information for commercially available **Zimeldine-d6** from prominent vendors. Researchers are advised to request a lot-specific Certificate of Analysis (CoA) from the supplier to obtain detailed quantitative data on purity and isotopic enrichment.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Additional Information
Santa Cruz Biotechnology	sc-217594	1185239-75-1	$C_{16}H_{11}D_6BrN$ 2	323.26	For research use only. A Certificate of Analysis is available upon request. [3] [4]
VIVAN Life Sciences	VLCS-01632	1185239-75-1	$C_{16}H_{11}D_6BrN$ 2	323.26	Provided with a CoA, MASS, NMR, and HPLC data. [5]
LGC Standards (Toronto Research Chemicals)	TRC-Z435002	1185239-75-1	$C_{16}H_{11}D_6BrN$ 2	323.26	High-quality certified reference material. [6] A full analytical data package is typically provided with TRC products. [7]

Physicochemical Properties

Property	Value
Synonyms	(Z)-3-(4-Bromophenyl)-N,N-(dimethyl-d6)-3-(3-pyridinyl)-2-propen-1-amine, Zimeldine-d6
Chemical Structure	(Z)-isomer of a pyridylallylamine derivative

Experimental Protocols: Use of Zimeldine-d6 as an Internal Standard

Zimeldine-d6 is primarily used as an internal standard in quantitative bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the determination of Zimeldine concentrations in biological matrices (e.g., plasma, serum, tissue homogenates).

Objective: To accurately quantify the concentration of Zimeldine in a biological sample.

Materials:

- Zimeldine analytical standard
- **Zimeldine-d6** internal standard
- Biological matrix (e.g., plasma)
- Protein precipitation solvent (e.g., acetonitrile or methanol)
- Reconstitution solvent (e.g., mobile phase)
- LC-MS/MS system

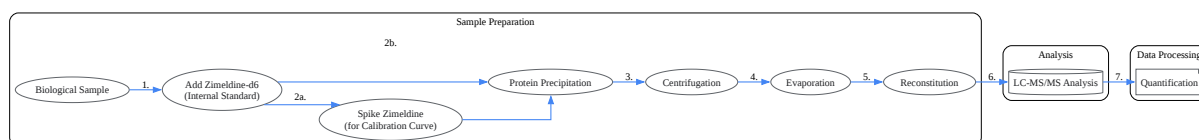
Methodology:

- Preparation of Stock and Working Solutions:
 - Prepare a stock solution of Zimeldine and **Zimeldine-d6** in a suitable organic solvent (e.g., methanol) at a concentration of 1 mg/mL.

- From the stock solutions, prepare a series of working standard solutions of Zimeldine at various concentrations to construct a calibration curve.
- Prepare a working solution of **Zimeldine-d6** at a fixed concentration.
- Sample Preparation (Protein Precipitation):
 - To a 100 μ L aliquot of the biological sample (blank, standard, or unknown), add a small, precise volume (e.g., 10 μ L) of the **Zimeldine-d6** working solution.
 - For calibration standards, add the corresponding Zimeldine working solution. For unknown samples, add an equivalent volume of solvent.
 - Add a protein precipitation solvent (e.g., 300 μ L of acetonitrile) to each sample.
 - Vortex the samples thoroughly to precipitate proteins.
 - Centrifuge the samples to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the dried extract in a suitable volume of reconstitution solvent.
- LC-MS/MS Analysis:
 - Inject the reconstituted samples onto the LC-MS/MS system.
 - Develop a chromatographic method to separate Zimeldine and **Zimeldine-d6** from endogenous matrix components.
 - Optimize the mass spectrometer parameters for the detection of both analytes using multiple reaction monitoring (MRM).
 - Monitor a specific precursor-to-product ion transition for Zimeldine.
 - Monitor the corresponding mass-shifted precursor-to-product ion transition for **Zimeldine-d6**.

- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of Zimeldine to **Zimeldine-d6** against the known concentrations of the Zimeldine standards.
 - Determine the concentration of Zimeldine in the unknown samples by interpolating their peak area ratios from the calibration curve.

The following diagram illustrates a typical experimental workflow for using **Zimeldine-d6** as an internal standard.



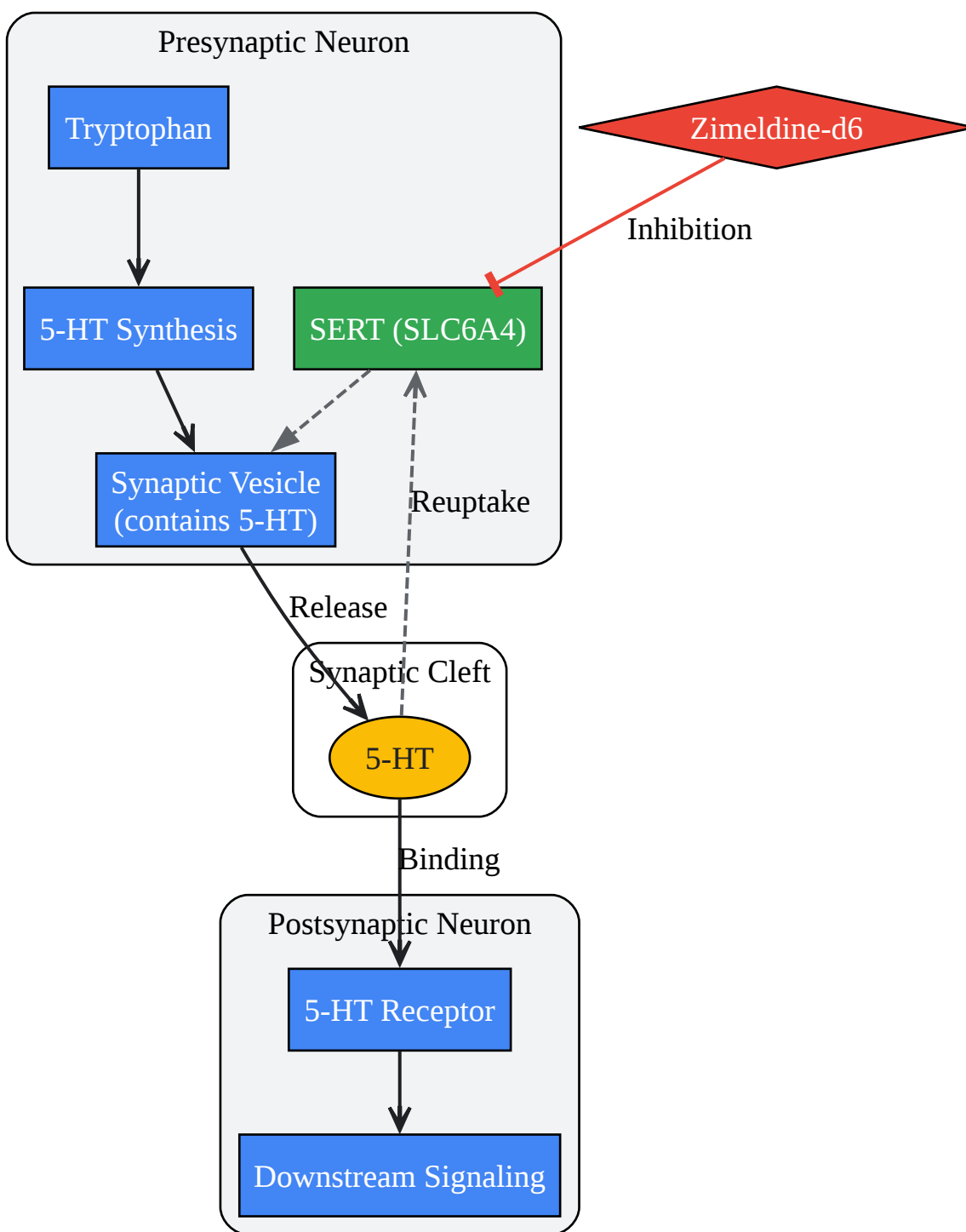
[Click to download full resolution via product page](#)

Workflow for Bioanalytical Quantification using **Zimeldine-d6**.

Signaling Pathway of Zimeldine

As a selective serotonin reuptake inhibitor, the primary mechanism of action of Zimeldine is the blockade of the serotonin transporter (SERT), also known as SLC6A4.[8] This transporter is responsible for the reuptake of serotonin from the synaptic cleft back into the presynaptic neuron, thereby terminating its signaling.[9][10] By inhibiting SERT, Zimeldine increases the concentration and prolongs the duration of serotonin in the synapse, leading to enhanced activation of postsynaptic serotonin receptors.[8][11]

The following diagram illustrates the signaling pathway affected by Zimeldine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Zimelidine - Wikipedia [en.wikipedia.org]
- 2. The pharmacology of zimelidine: a 5-HT selective reuptake inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. scbt.com [scbt.com]
- 5. vivanls.com [vivanls.com]
- 6. Zimeldine-d6 | TRC-Z435002-10MG | LGC Standards [lgcstandards.com]
- 7. LGC Group [www2.lgcgroup.com]
- 8. Zimelidine | C₁₆H₁₇BrN₂ | CID 5365247 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. ClinPGx [clinpgx.org]
- 10. Selective Serotonin Reuptake Inhibitors (SSRI) Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to Commercially Available Zimeldine-d6 for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15616224/docs#a-technical-guide-to-commercially-available-zimeldine-d6-for-research-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)